

CAS number and chemical properties of Nitrosyl bromide

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Nitrosyl Bromide: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties, synthesis, and handling of **Nitrosyl bromide** (NOBr). The information is presented to support research and development activities where this reactive compound may be of interest.

Core Chemical Properties and Identification

Nitrosyl bromide is a red gas at room temperature with a condensation point just below it.[1] It is a highly reactive inorganic compound with the chemical formula NOBr.

Table 1: Chemical and Physical Properties of Nitrosyl Bromide



Property	Value	Source(s)
CAS Number	13444-87-6	[1]
Molecular Formula	NOBr	[1]
Molar Mass	109.910 g/mol	[1]
Appearance	Red gas	[1]
Boiling Point	-2 °C to 14.5 °C	[1][2]
Melting Point	-55.5 °C to -56 °C	[2]
Solubility	Reacts with water	[1][2]
Decomposition Temperature	20 °C	[2]

Synthesis and Reactivity

Nitrosyl bromide is typically formed through the reversible reaction of nitric oxide (NO) with bromine (Br₂).[1] This reaction is notable for being one of the few known third-order homogeneous gas-phase reactions.[1]

An alternative synthesis route involves the reaction of nitrogen dioxide (NO₂) with potassium bromide (KBr).[1]

Nitrosyl bromide is a reactive compound that readily undergoes photodissociation to nitric oxide and bromine, particularly under standard temperature and pressure.[1] It is also sensitive to water, with which it reacts.[1][2]

Experimental Protocols

Detailed and reliable experimental procedures for the synthesis of nitrosyl halides can be found in the peer-reviewed publication, Inorganic Syntheses.[3] While the full text of the specific procedure for **nitrosyl bromide** from this source could not be accessed for this guide, a general method for its preparation is outlined below, based on available information.

Synthesis of Nitrosyl Bromide from Nitric Oxide and Bromine







This procedure should be performed in a well-ventilated fume hood due to the toxicity of the reactants and product.

Materials:

- Dry nitric oxide (NO) gas
- Bromine (Br₂)
- Reaction flask suitable for gas handling
- Cooling bath (e.g., dry ice/acetone or a cryocooler)
- Distillation apparatus
- Cooled receiving flask (ampoule)

Procedure:

- Cool a reaction flask containing 80 g of bromine to 0 °C.
- Slowly bubble dry nitric oxide gas through the cooled bromine.
- During the addition of nitric oxide, gradually lower the temperature of the reaction mixture to
 -10 °C using a freezing mixture.
- Continue the addition of nitric oxide until the liquid is completely saturated, which is indicated by a weight gain of approximately 28 g.
- After saturation, slowly heat the reaction mixture to initiate the distillation of nitrosyl bromide.
- **Nitrosyl bromide** distills at approximately 2 °C.[2] Collect the red gaseous product in a cooled ampoule.

Purification:



The primary method for purifying **nitrosyl bromide** is distillation, as described in the synthesis procedure. Given its low boiling point, the distillation should be carried out with careful temperature control to avoid decomposition.

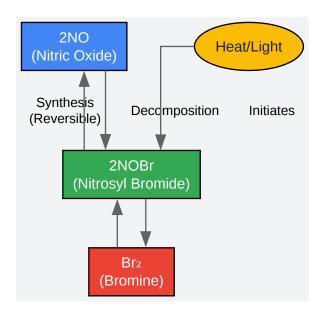
Characterization:

The identity and purity of the synthesized **nitrosyl bromide** can be confirmed through various spectroscopic methods. The sample for spectroscopic analysis should be handled in a closed system to prevent decomposition and exposure.

- Infrared (IR) Spectroscopy: The IR spectrum of nitrosyl bromide will show characteristic stretching and bending frequencies for the N-O and N-Br bonds.
- Ultraviolet-Visible (UV-Vis) Spectroscopy: The UV-Vis spectrum can be used to confirm the presence of **nitrosyl bromide** and monitor its concentration, for example, in kinetic studies.
- Mass Spectrometry: This technique can be used to determine the molecular weight of the compound and analyze its fragmentation pattern.

Logical Relationships in Synthesis and Decomposition

The following diagram illustrates the key reactions involving **nitrosyl bromide**, including its synthesis from nitric oxide and bromine, and its decomposition pathways.



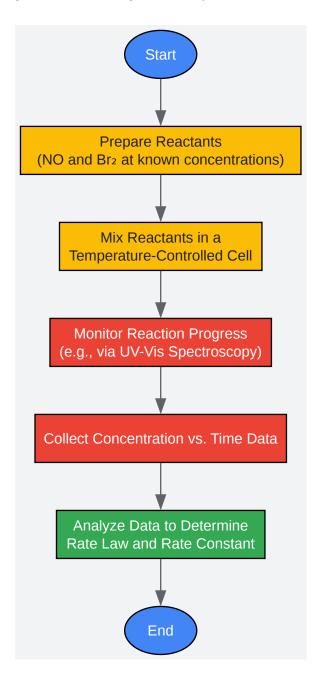


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Caption: Synthesis and decomposition pathways of Nitrosyl bromide.

Experimental Workflow for Kinetic Analysis

The study of the formation and decomposition kinetics of **nitrosyl bromide** often involves monitoring the concentration of reactants or products over time, typically using spectroscopic methods. The following diagram outlines a general experimental workflow for such an analysis.





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Caption: General workflow for the kinetic analysis of **Nitrosyl bromide** reactions.

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